

An In-depth Technical Guide to the Safety of DIPSO Sodium Salt

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Compound of Interest

Compound Name: *DIPSO sodium salt*

Cat. No.: *B022819*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data available for **DIPSO sodium salt** (CAS RN: 102783-62-0), a zwitterionic biological buffer. The information is intended to support risk assessments and ensure safe handling in a laboratory setting.

Introduction to DIPSO Sodium Salt

DIPSO (3-[N,N-Bis(2-hydroxyethyl)amino]-2-hydroxypropanesulfonic acid) and its sodium salt are part of a group of buffers known as "Good's buffers".^{[1][2][3]} These buffers were specifically developed for biological and biochemical research due to their favorable characteristics, which include pKa values near physiological pH, high water solubility, and minimal interference with biological reactions.^{[1][3][4]} **DIPSO sodium salt** is commonly used as a buffering agent in cell culture media, enzyme assays, and various diagnostic tests.^[5]

Physicochemical and General Properties

DIPSO sodium salt is a white powder that is highly soluble in water.^[1] Its properties make it a versatile buffer for a variety of research applications.

Property	Value	Reference
CAS Number	102783-62-0	[6][7]
Molecular Formula	C ₇ H ₁₆ NNaO ₆ S	[6][7]
Molecular Weight	265.26 g/mol	[6]
Appearance	White powder	
pKa (25°C)	7.6	
Useful pH Range	7.0 - 8.2	
Synonyms	3-[N,N-Bis(hydroxyethyl)amino]-2-hydroxypropanesulphonic acid sodium salt	[6]

Toxicological Profile

A thorough review of publicly available safety data sheets and toxicological literature indicates that specific toxicity studies for **DIPSO sodium salt** are largely unavailable. Most safety data sheets report "no data available" for acute toxicity, skin and eye irritation, and carcinogenicity.

General Toxicity of Good's Buffers

Good's buffers were designed to be biochemically inert and have low toxicity.[2][4][8] However, recent research has raised concerns about the potential for some of these buffers, such as HEPES, to generate reactive oxygen species (ROS) when exposed to visible light, which can lead to cytotoxicity.[9] While these effects have not been specifically documented for **DIPSO sodium salt**, it is a prudent consideration for researchers using this buffer in photosensitive applications.

Quantitative Toxicity Data

Specific quantitative toxicity data, such as LD50 (median lethal dose) or LC50 (median lethal concentration), for **DIPSO sodium salt** are not available in the reviewed literature. For context, the table below provides toxicity data for sodium chloride, a simple salt. It is crucial to

understand that this data is for comparative purposes only and does not reflect the toxicity of **DIPSO sodium salt**.

Table of Acute Toxicity Data for Sodium Chloride (for reference only)

Parameter	Value	Species	Reference
LD50 (Oral)	>2000 mg/kg	Rat	
LD50 (Dermal)	>5000 mg/kg		

Hazard Identification and Classification

Based on available Safety Data Sheets (SDS), **DIPSO sodium salt** is not classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[10\]](#)

Hazard Class	Classification
Acute Toxicity (Oral, Dermal, Inhalation)	Not Classified
Skin Corrosion/Irritation	Not Classified
Serious Eye Damage/Eye Irritation	Not Classified
Respiratory or Skin Sensitization	Not Classified
Germ Cell Mutagenicity	Not Classified
Carcinogenicity	Not Classified
Reproductive Toxicity	Not Classified

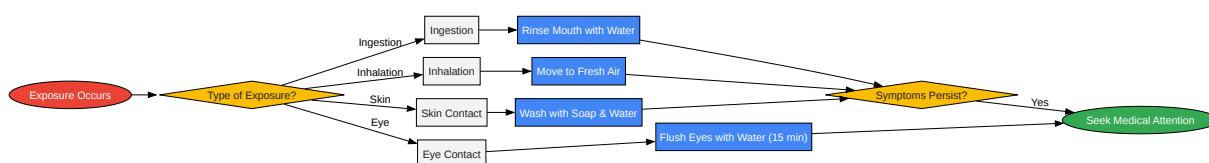
Some suppliers suggest that it may be irritating to the eyes, respiratory system, and skin.[\[11\]](#)

First Aid Measures

In the event of exposure to **DIPSO sodium salt**, the following first aid measures are recommended.

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[12][13]
- Skin Contact: Wash the affected area with soap and plenty of water.[13] If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[14][15] Seek medical attention.
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[14] Seek medical attention if large quantities have been ingested or if symptoms develop.

A decision-making workflow for first aid is provided below.



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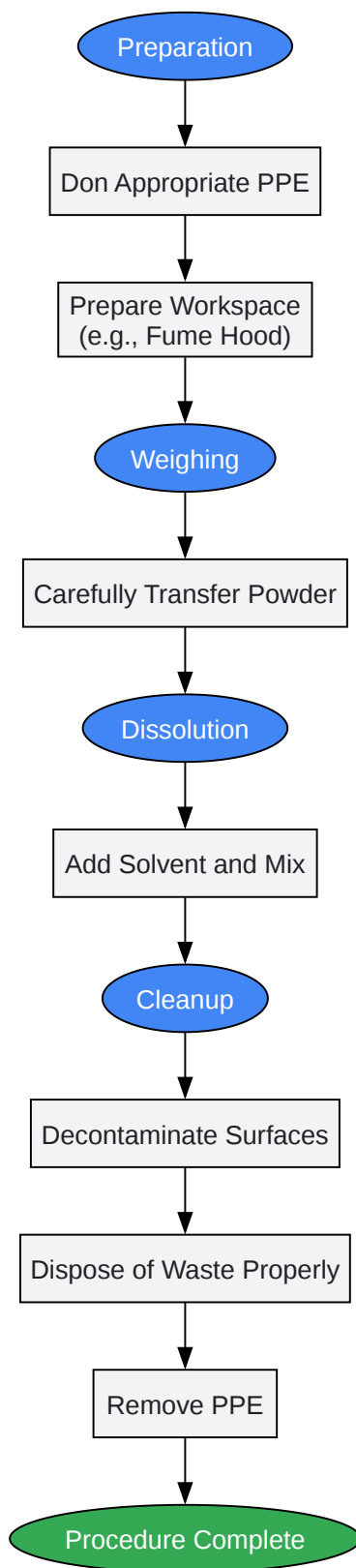
First Aid Decision Workflow for **DIPSO Sodium Salt** Exposure.

Safe Handling and Storage

Handling

Standard laboratory procedures should be followed when handling **DIPSO sodium salt**. [16][17] This includes avoiding the formation of dust and aerosols, and ensuring adequate ventilation. [16]

A general workflow for the safe handling of chemical powders like **DIPSO sodium salt** is illustrated below.



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Safe Handling Workflow for **DIPSO Sodium Salt** Powder.

Storage

Store **DIPSO sodium salt** in a tightly closed container in a dry and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **DIPSO sodium salt**, particularly in its powdered form.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a laboratory coat.
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust is generated, a NIOSH-approved respirator may be necessary.

Experimental Protocols for Safety Assessment

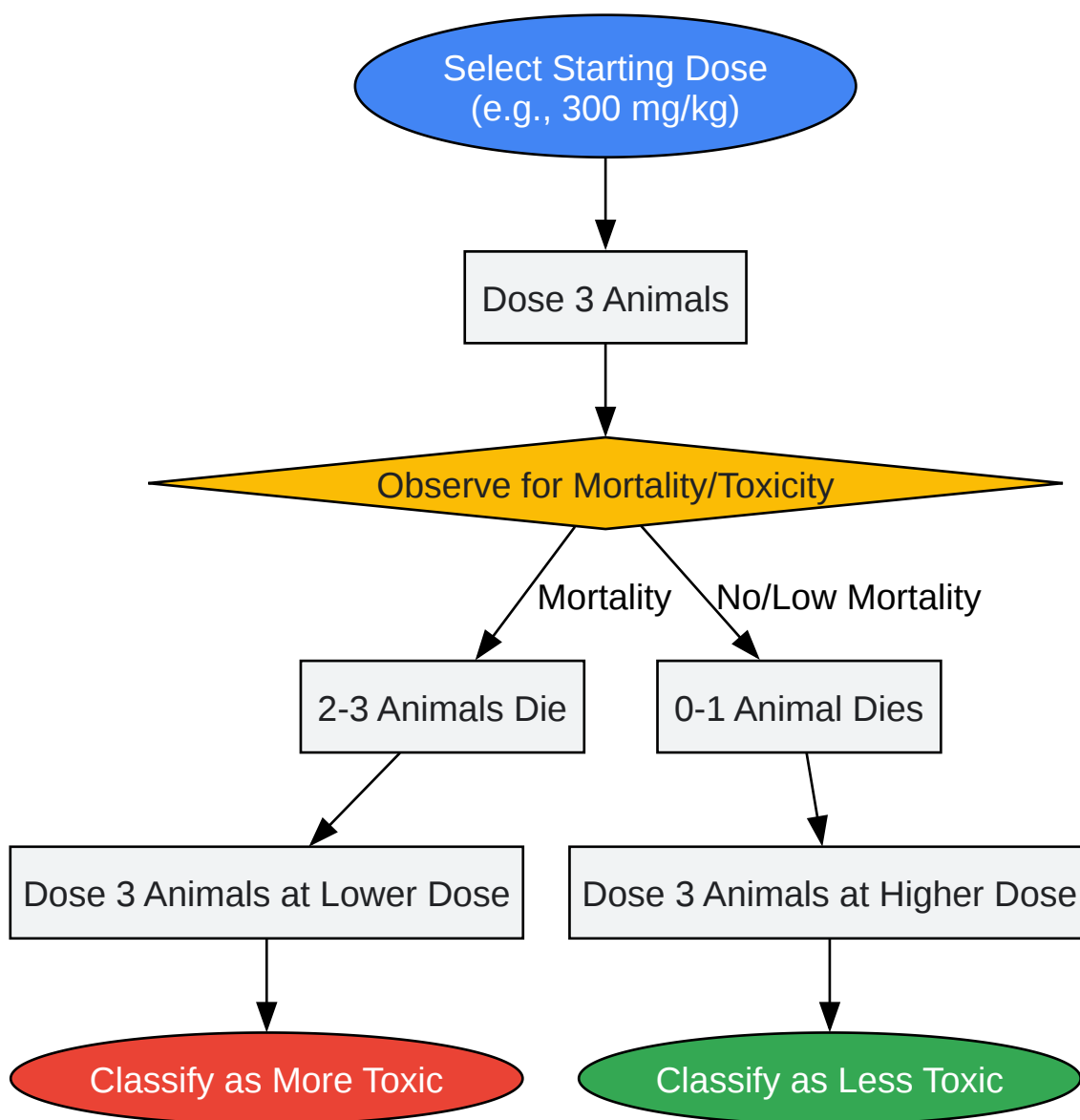
In the absence of specific toxicity data for **DIPSO sodium salt**, standardized protocols would be employed to assess its safety.

Acute Oral Toxicity Assessment (OECD Guideline 423)

The Acute Toxic Class Method (OECD TG 423) is a stepwise procedure used to assess the acute oral toxicity of a substance.^{[18][19]} It uses a reduced number of animals and aims to classify a substance into a GHS toxicity category.^[10]

Methodology Overview:

- Animal Selection: Healthy, young adult rodents (typically female rats) are used.[\[18\]](#)
- Fasting: Animals are fasted (food, but not water is withheld) prior to dosing.[\[18\]](#)
- Dose Administration: The test substance is administered in a single dose via gavage.[\[18\]](#)[\[20\]](#)
The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.[\[10\]](#)
- Stepwise Procedure: The test is conducted in steps using 3 animals per step. The outcome of each step (mortality or survival) determines the next step:
 - If mortality occurs, the test is repeated at a lower dose level.
 - If no mortality occurs, the test is repeated at a higher dose level.
- Observations: Animals are observed for up to 14 days for signs of toxicity, including changes in skin, fur, eyes, and behavior.[\[18\]](#)
- Classification: The substance is classified based on the dose levels at which mortality is observed, according to GHS categories.



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